Application Note: Quantitative Analysis of N-cyclopropyl-4-ethylcyclohexan-1-amine Hydrochloride

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Compound of Interest

Compound Name:	*N-cyclopropyl-4-ethylcyclohexan-1-amine hydrochloride*
CAS No.:	*1177316-81-2*
Cat. No.:	*B1371671*

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Abstract

This document provides a comprehensive technical guide detailing validated analytical methodologies for the precise and reliable quantification of **N-cyclopropyl-4-ethylcyclohexan-1-amine hydrochloride**, a key amine intermediate in pharmaceutical synthesis. Recognizing the diverse requirements of drug development, from process chemistry to final product quality control, we present three robust methods: High-Performance Liquid Chromatography with UV detection following pre-column derivatization (HPLC-UV), Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). The causality behind experimental choices, detailed step-by-step protocols, and method validation summaries are provided to ensure scientific integrity and immediate applicability for researchers, scientists, and drug development professionals. All methodologies are designed to be self-validating systems, grounded in the principles of the International Council for Harmonisation (ICH) Q2(R1) guidelines.[1][2][3]

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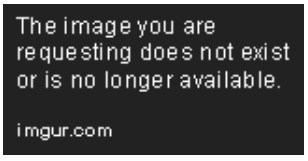
Introduction and Analyte Overview

N-cyclopropyl-4-ethylcyclohexan-1-amine hydrochloride is a secondary amine salt that serves as a critical building block in the synthesis of various active pharmaceutical ingredients (APIs).[4] The conversion of amine-containing compounds to their hydrochloride salt form is a common strategy in pharmaceutical chemistry to improve stability, solubility, and handling properties.[5][6] Consequently, the development of accurate, precise, and robust analytical methods for its quantification is paramount to ensure the quality of intermediates and the final API, control manufacturing processes, and meet stringent regulatory standards.

This guide addresses the analytical challenges posed by this molecule—namely its lack of a strong native chromophore and its volatility in free-base form—by providing tailored solutions for different analytical needs.

Analyte Physicochemical Properties:

Property	Value	Source
Chemical Name	**N-cyclopropyl-4-ethylcyclohexan-1-amine hydrochloride**	**Thoreauchem[7]**
CAS Number	1177316-81-2	Thoreauchem[7]
Molecular Formula	$C_{11}H_{22}ClN$	Thoreauchem[7]
Molecular Weight	203.75 g/mol	Thoreauchem[7]
Structure		(Structure based on name)

| Parent Compound| 4-Ethylcyclohexan-1-amine | PubChem[8][9] |

General Analytical Workflow

The overall process for the quantification of N-cyclopropyl-4-ethylcyclohexan-1-amine HCl follows a structured pathway from sample handling to final data reporting. This ensures

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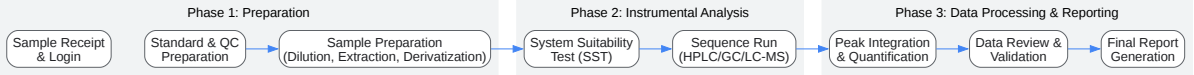
consistency and traceability throughout the analysis.



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Caption: High-level analytical workflow from sample receipt to reporting.

Method 1: RP-HPLC with Pre-Column Derivatization and UV Detection

Principle and Rationale: This method is designed for laboratories equipped with standard HPLC-UV systems and is ideal for routine quality control of the drug substance. N-cyclopropyl-4-ethylcyclohexan-1-amine lacks a significant UV chromophore, making direct detection insensitive. To overcome this, we employ pre-column derivatization with dansyl chloride. Dansyl chloride reacts with the secondary amine to form a highly fluorescent and UV-absorbent derivative, enabling sensitive quantification. A pre-column derivatization HPLC method has been shown to be effective for determining cyclohexylamine.[10][11]

Experimental Protocol:

- Reagent and Standard Preparation:
  - Diluent: 50:50 Acetonitrile:Water.
  - Derivatization Reagent: Prepare a 2.0 mg/mL solution of dansyl chloride in acetone.[10]
  - Buffer: Prepare a 100 mM sodium bicarbonate buffer and adjust the pH to 11 with NaOH.[10]
  - Stock Standard (1000 µg/mL): Accurately weigh 10 mg of N-cyclopropyl-4-ethylcyclohexan-1-amine HCl reference standard into a 10 mL volumetric flask. Dissolve

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and dilute to volume with Diluent.

- Calibration Standards (1-100 µg/mL): Serially dilute the Stock Standard to prepare calibration standards at concentrations of 1, 5, 10, 25, 50, and 100 µg/mL.

- Sample Derivatization Procedure:
  - To 100 µL of each standard or sample solution in a microcentrifuge tube, add 200 µL of the sodium bicarbonate buffer (pH 11).
  - Add 200 µL of the dansyl chloride solution.
  - Vortex the mixture for 30 seconds.
  - Incubate the mixture in a water bath at 60°C for 20 minutes.[10]
  - After incubation, cool the mixture to room temperature.
  - Add 100 µL of 25% ammonia solution to quench the excess dansyl chloride and vortex.
  - Filter the resulting solution through a 0.45 µm syringe filter into an HPLC vial.

- HPLC-UV Conditions:

Parameter	Setting
Column	**C18, 4.6 x 150 mm, 5 µm**
Mobile Phase A	0.1% Acetic Acid in Water
Mobile Phase B	0.1% Acetic Acid in Acetonitrile
Gradient	0-2 min (50% B), 2-15 min (50-95% B), 15-17 min (95% B), 17.1-20 min (50% B)
Flow Rate	1.0 mL/min
Column Temp.	30°C
Injection Vol.	10 µL

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| UV Detection | 254 nm[10] |

- Data Analysis and System Suitability:
  - Quantification: Use the peak area of the derivatized analyte. Construct a linear regression curve (peak area vs. concentration) from the calibration standards.
  - System Suitability: Before sample analysis, inject a mid-level standard five times. The %RSD of the peak area should be ≤ 2.0%, the USP tailing factor should be ≤ 2.0, and the theoretical plates should be ≥ 2000.

Validation Summary (as per ICH Q2(R1)):

Parameter	Typical Acceptance Criteria	Expected Performance
Linearity (r^2)	**≥ 0.995**	**> 0.998**
Range	1 - 100 µg/mL	Confirmed
Accuracy (% Recovery)	98.0 - 102.0%	99.1 - 101.5%
Precision (%RSD)	≤ 2.0%	< 1.5%
LOD	Signal-to-Noise ≥ 3	~0.3 µg/mL

| LOQ | Signal-to-Noise ≥ 10 | ~1.0 µg/mL |

Method 2: Gas Chromatography-Mass Spectrometry (GC-MS)

Principle and Rationale: GC-MS is a powerful technique for the analysis of volatile and semi-volatile compounds. N-cyclopropyl-4-ethylcyclohexan-1-amine is volatile in its free-base form, making it well-suited for GC analysis. This method provides high specificity due to the mass fragmentation patterns of the analyte. The protocol requires a liquid-liquid extraction (LLE) step to neutralize the hydrochloride salt and extract the free amine into an organic solvent. This method is excellent for purity analysis and identification of related volatile impurities.

Sample Preparation Workflow:

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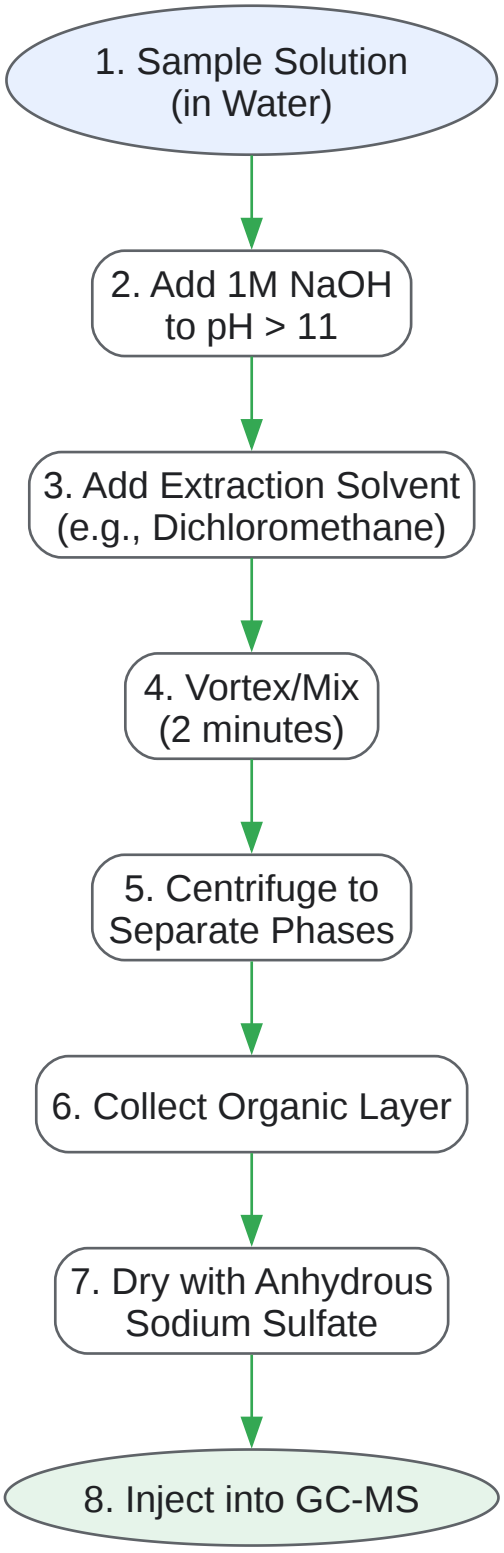

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Caption: Sample preparation workflow for GC-MS analysis via LLE.

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Experimental Protocol:

- Standard and Sample Preparation:
  - Stock Standard (1000 µg/mL): Prepare as described in Method 1, but use methanol as the solvent.
  - Calibration Standards (5-250 µg/mL): Prepare serial dilutions in methanol.
  - Sample Preparation (LLE):
    - Pipette 1 mL of aqueous sample or standard into a glass tube.
    - Add 1 M NaOH dropwise until the pH is > 11.
    - Add 2 mL of dichloromethane.
    - Vortex vigorously for 2 minutes.
    - Centrifuge at 2000 rpm for 5 minutes to separate the layers.
    - Carefully transfer the bottom organic layer to a clean vial containing a small amount of anhydrous sodium sulfate.
    - Transfer the dried solvent to a GC vial for analysis.
- GC-MS Conditions:

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Parameter	Setting
GC System	**Agilent 7890 or equivalent**
Injector	Split/Splitless, 250°C, Split ratio 20:1
Column	DB-5ms, 30 m x 0.25 mm, 0.25 µm film thickness
Carrier Gas	Helium, constant flow at 1.2 mL/min
Oven Program	60°C (hold 1 min), ramp at 20°C/min to 280°C (hold 5 min)
MS System	5977 or equivalent
Ion Source	Electron Ionization (EI), 70 eV
Source Temp.	230°C
Quad Temp.	150°C
Scan Mode	Full Scan (m/z 40-350) for identification, SIM for quantification

| SIM Ion | Target Ion: m/z 167 (M+), Qualifier Ions: e.g., m/z 138, m/z 96 |

- Data Analysis:
  - Quantification: Use the peak area of the target ion (m/z 167). Construct a linear regression curve from the extracted standards.
  - Confirmation: The retention time must match that of a reference standard, and the ratio of qualifier ions to the target ion must be within ±20% of the standard.

Validation Summary (as per ICH Q2(R1)):

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Parameter	Typical Acceptance Criteria	Expected Performance
Linearity (r^2)	**≥ 0.995**	**> 0.997**
Range	5 - 250 µg/mL	Confirmed
Accuracy (% Recovery)	95.0 - 105.0%	96.5 - 103.8%
Precision (%RSD)	≤ 5.0%	< 3.0%
LOD	S/N ≥ 3 in SIM mode	~1 ng/mL

| LOQ | S/N ≥ 10 in SIM mode | ~5 ng/mL |

Method 3: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

Principle and Rationale: LC-MS/MS is the definitive method for ultra-sensitive and highly selective quantification.[12][13] It is the gold standard for analyzing analytes in complex matrices (e.g., biological fluids, crude reaction mixtures) or for detecting trace-level impurities.[14] This method utilizes Multiple Reaction Monitoring (MRM), where a specific precursor ion is selected and fragmented, and a unique product ion is monitored. This process virtually eliminates matrix interference, providing exceptional signal-to-noise. The analysis is performed directly on the protonated molecule in its salt form, simplifying sample preparation to a "dilute and shoot" approach.[15]

Experimental Protocol:

- Standard and Sample Preparation:
  - Diluent: 50:50 Acetonitrile:Water with 0.1% Formic Acid.
  - Stock Standard (100 µg/mL): Prepare a stock solution of the reference standard in the diluent.
  - Calibration Standards (0.1 - 100 ng/mL): Perform serial dilutions of the stock solution to cover the desired dynamic range.

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- Sample Preparation: Dilute the sample with the diluent to fall within the calibration range. Filter through a 0.22 µm filter if necessary.

- LC-MS/MS Conditions:

Parameter	Setting
LC System	**UPLC/UHPLC system**
Column	C18, 2.1 x 50 mm, 1.8 µm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	0-0.5 min (5% B), 0.5-3.0 min (5-95% B), 3.0-3.5 min (95% B), 3.6-5.0 min (5% B)
Flow Rate	0.4 mL/min
Column Temp.	40°C
Injection Vol.	5 µL
MS System	Triple Quadrupole Mass Spectrometer
Ion Source	Electrospray Ionization (ESI), Positive Mode
Capillary Voltage	3.5 kV
Source Temp.	150°C

| Desolvation Temp.| 400°C |

- MRM Transitions:

  - The precursor ion ($[M+H]^+$) for N-cyclopropyl-4-ethylcyclohexan-1-amine ($C_{11}H_{21}N$) is m/z 168.2.

  - Product ions must be determined by infusing a standard solution and performing a product ion scan. A plausible fragmentation would be the loss of the cyclopropyl group.

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Transition	Dwell Time (ms)	Cone Voltage (V)	Collision Energy (eV)
168.2 → 126.2 **(Quantifier)**	**100**	**25**	**15**
168.2 → 84.1 (Qualifier)	100	25	20

(Note: Voltages and energies are instrument-dependent and must be optimized.)

Validation Summary (as per ICH Q2(R1)):

Parameter	Typical Acceptance Criteria	Expected Performance
Linearity (r^2)	**≥ 0.995 (weighted)**	**> 0.999**
Range	0.1 - 100 ng/mL	Confirmed
Accuracy (% Recovery)	85.0 - 115.0% at LLOQ, 90.0-110.0% otherwise	Within limits
Precision (%RSD)	≤ 15.0% (≤ 20% at LLOQ)	< 10%
LOD	S/N ≥ 3	~0.03 ng/mL

| LOQ/LLOQ | S/N ≥ 10 | 0.1 ng/mL |

Method Comparison

The choice of analytical method depends on the specific application, required sensitivity, and available instrumentation.

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Feature	HPLC-UV (Derivatization)	GC-MS	LC-MS/MS
Specificity	Moderate to Good	High	Excellent
Sensitivity	Moderate (LOQ ~1 µg/mL)	Good (LOQ ~5 ng/mL)	Excellent (LLOQ ~0.1 ng/mL)
Sample Prep	Involved (Derivatization)	Involved (LLE)	Simple (Dilute & Shoot)
Instrumentation	Common (HPLC-UV)	Common (GC-MS)	Specialized (LC-MS/MS)
Primary Use Case	Routine QC, Assay, Purity	Purity, Volatile Impurities	Trace Analysis, Bioanalysis

Conclusion

This application note provides three distinct, robust, and validated methods for the quantification of **N-cyclopropyl-4-ethylcyclohexan-1-amine hydrochloride**. The HPLC-UV method offers a reliable solution for routine quality control, the GC-MS method provides high specificity for purity and volatile impurity analysis, and the LC-MS/MS method delivers unparalleled sensitivity and selectivity for trace-level quantification. By understanding the principles and following the detailed protocols herein, researchers and drug development professionals can confidently and accurately measure this critical pharmaceutical intermediate, ensuring product quality and supporting regulatory filings.

References

- ResearchGate. (n.d.). Ultra-trace level analysis of morpholine, cyclohexylamine, and diethylaminoethanol in steam condensate by gas chromatography with multi-mode inlet, and flame ionization detection. Retrieved from ResearchGate. [Link]
- ResearchGate. (n.d.). Q2(R1) Validation of Analytical Procedures: An Implementation Guide. Retrieved from ResearchGate. [Link]
- Royal Pharmaceutical Society. (n.d.). Validation of Analytical Methods for Pharmaceutical Analysis. Retrieved from the Royal Pharmaceutical Society. [Link]

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- European Pharmaceutical Review. (2013, August 20). ICHQ2(R1) Validation of Analytical Procedures – Challenges and Opportunities. Retrieved from European Pharmaceutical Review. [Link]
- ECA Academy. (n.d.). ICH Q2(R1) Validation of Analytical Procedures: Text and Methodology. Retrieved from ECA Academy. [Link]
- PubMed. (2025, April 11). GC-MS and HPLC-FLD for sensitive assay of toxic cyclohexylamine in artificial sweetener tablets and human biological fluids. Retrieved from PubMed. [Link]
- U.S. Food and Drug Administration. (2005, November). Q2(R1) Validation of Analytical Procedures: Text and Methodology. Retrieved from FDA. [Link]
- ResearchGate. (n.d.). GC-MS and HPLC-FLD for Sensitive Assay of Toxic Cyclohexylamine in Artificial Sweetener Tablets and Human Biological Fluids. Retrieved from ResearchGate. [Link]
- ScienceDirect. (n.d.). Sample preparation in analysis of pharmaceuticals. Retrieved from ScienceDirect. [Link]
- National Institutes of Health. (n.d.). Small Molecule Quantification by Liquid Chromatography-Mass Spectrometry for Metabolites of Drugs and Drug Candidates. Retrieved from NIH. [Link]
- PubMed. (n.d.). An efficient sequence for the preparation of small secondary amine hydrochloride salts for focused library generation without need for distillation or chromatographic purification. Retrieved from PubMed. [Link]
- Chromatography Online. (2025, May 13). Sample Preparation of Drug Substances and Products in Regulated Testing: A Primer. Retrieved from Chromatography Online. [Link]
- European Pharmaceutical Review. (2016, August 24). Application of LCMS in small-molecule drug development. Retrieved from European Pharmaceutical Review. [Link]
- European Pharmaceutical Review. (2016, June 16). Advanced techniques and applications of LC-MS in small molecule drug discovery. Retrieved from European Pharmaceutical

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Review. [Link]

- ACS Publications. (2016, October 25). Sample Preparation for Bioanalytical and Pharmaceutical Analysis. Retrieved from ACS Publications. [Link]
- ChemEurope. (n.d.). Cyclohexylamine (C6H13N) properties. Retrieved from ChemEurope. [Link]
- American Pharmaceutical Review. (2015, September 30). Mass Spectrometry in Small Molecule Drug Development. Retrieved from American Pharmaceutical Review. [Link]
- Waters. (n.d.). Exact Mass GC-MS Analysis of Amine Monomers Used in Combinatorial Library Production. Retrieved from Waters. [Link]
- Oreate AI Blog. (2026, January 7). Innovative Process Research on Selective Preparation of Amine Monohydrochlorides in Acetic Acid/Sodium Chloride System. Retrieved from Oreate AI Blog. [Link]
- Thoreauchem. (n.d.). **N-cyclopropyl-4-ethylcyclohexan-1-amine hydrochloride**. Retrieved from Thoreauchem. [Link]
- Google Patents. (2021, December 23). US20210395185A1 - Scalable synthesis of optically active 1-cyclopropylalkyl-1-amines.
- PubChem. (n.d.). 4-Ethylcyclohexan-1-amine hydrochloride. Retrieved from PubChem. [Link]
- PubChem. (n.d.). 4-Ethylcyclohexan-1-amine. Retrieved from PubChem. [Link]

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Sources

- 1. researchgate.net [researchgate.net]
- 2. europeanpharmaceuticalreview.com [europeanpharmaceuticalreview.com]

- 3. ICH Q2(R1) Validation of Analytical Procedures: Text and Methodology - ECA Academy [gmp-compliance.org]
- 4. US20210395185A1 - Scalable synthesis of optically active 1-cyclopropylalkyl-1-amines - Google Patents [patents.google.com]
- 5. An efficient sequence for the preparation of small secondary amine hydrochloride salts for focused library generation without need for distillation or chromatographic purification - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Innovative Process Research on Selective Preparation of Amine Monohydrochlorides in Acetic Acid/Sodium Chloride System - Oreate AI Blog [oreateai.com]
- 7. N-cyclopropyl-4-ethylcyclohexan-1-amine hydrochloride-1177316-81-2 - Thoreauchem [thoreauchem.com]
- 8. 4-Ethylcyclohexan-1-amine hydrochloride | C8H18ClN | CID 24191782 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. 4-Ethylcyclohexan-1-amine | C8H17N | CID 420819 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. europeanpharmaceuticalreview.com [europeanpharmaceuticalreview.com]
- 13. drugtargetreview.com [drugtargetreview.com]
- 14. americanpharmaceuticalreview.com [americanpharmaceuticalreview.com]
- 15. chromatographyonline.com [chromatographyonline.com]

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